

Technical Guide: N,O-Ditrityl Ganciclovir

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Compound of Interest

Compound Name: *N,O-Ditrityl Ganciclovir*

Cat. No.: *B048959*

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CAS Number: 109082-85-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N,O-Ditrityl Ganciclovir**, a key protected intermediate in the synthesis of Valganciclovir, the prodrug of the potent antiviral agent Ganciclovir. This document outlines its chemical properties, synthesis, and role in antiviral drug development.

Core Data Presentation

N,O-Ditrityl Ganciclovir is primarily utilized as a strategic intermediate, leveraging the trityl protecting groups to facilitate specific chemical modifications of the Ganciclovir molecule.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	109082-85-1	
Molecular Formula	C ₄₇ H ₄₁ N ₅ O ₄	[1]
Molecular Weight	739.88 g/mol	[1]
Appearance	White solid	[1]
Melting Point	Not available in the reviewed literature.	
Solubility	Not available in the reviewed literature.	

Spectral Data

The following spectral data has been reported for an intermediate product in the synthesis of Valganciclovir, which is consistent with the structure of **N,O-Ditrityl Ganciclovir** coupled with an azido-valine moiety.

Spectrum	Key Peaks/Shifts (δ in ppm for NMR)	Reference
^1H NMR (400 MHz, DMSO-d ₆)	0.87 (d, J = 7.2 Hz, 3H), 0.88 (d, J = 7.2 Hz, 3H), 1.60 – 1.66 (m, 1H), 2.86 (d, J = 6.8 Hz, 0.5 H), 2.94 (d, J = 6.8 Hz, 0.5 H), 3.28 – 3.38 (m, 2H), 3.81 – 3.88 (m, 1H), 4.39 (d, J = 5.2 Hz, 2H), 5.00 (s, 2H), 5.98 (brs, 1H), 6.96-7.35 (m, 30 H), 7.99 (s, 1 H), 11.4 (s, 1H)	[1]
^{13}C NMR (100 MHz, DMSO-d ₆)	17.1, 18.9, 24.4, 25.3, 30.0, 33.1, 47.5, 66.8, 69.9, 85.7, 126.5, 127.0, 127.6, 127.9, 128.0, 128.3, 137.9, 143.3, 144.4, 149.5, 150.9, 156.4, 169.3	[1]
Mass Spectrometry (DIP)	m/z 865.4 ($M^+ + 1$) for the azido-valine coupled product. The expected m/z for N,O-Ditrityl Ganciclovir would be approximately 740.3 ($M+H$) ⁺ . A reported mass spectrum shows a peak at m/z (DIP) 740.0 ($M^+ + 1$).	[1]
FT-IR (KBr)	3422, 3310, 1681, 1671 cm^{-1}	[1]

Experimental Protocols

The following is a detailed methodology for the synthesis of **N,O-Ditrityl Ganciclovir**, a critical step in the production of Valganciclovir.

Synthesis of N,O-Ditrityl Ganciclovir

This procedure involves the protection of the primary hydroxyl and the exocyclic amino groups of Ganciclovir using trityl chloride.

Materials:

- Ganciclovir
- Trityl chloride
- Dimethylformamide (DMF)
- 4-Dimethylaminopyridine (DMAP)
- Triethylamine
- Water
- Ethyl acetate

Procedure:

- A suspension of ganciclovir (61.5 g, 0.241 mol), 4-dimethylaminopyridine (142.5 mg, 0.001 mol), and triethylamine (181.3 mL, 1.29 mol) is prepared in dimethylformamide (570 mL).
- A solution of trityl chloride (178.5 g, 0.64 mol) in dimethylformamide (570 mL) is added to the suspension at 50 °C over 25 minutes.
- The reaction mixture is stirred for approximately 9 hours at the same temperature.
- The mixture is then cooled to 10 °C, filtered, and the collected solid is washed with dimethylformamide (150 mL).
- The filtrate is warmed to 20 °C, and water is added in two portions (1350 mL and 900 mL) and subsequently decanted.
- Ethyl acetate (1500 mL) is added to the resulting gummy solid, and the mixture is stirred at room temperature for 12 hours.

- The separated solid is filtered, washed with ethyl acetate (100 mL), and dried at 54 °C to yield **N,O-Ditrityl Ganciclovir** as a white solid.[1]

Mandatory Visualizations

Synthesis Workflow of Valganciclovir

The following diagram illustrates the synthetic pathway from Ganciclovir to Valganciclovir, highlighting the crucial role of the **N,O-Ditrityl Ganciclovir** intermediate.

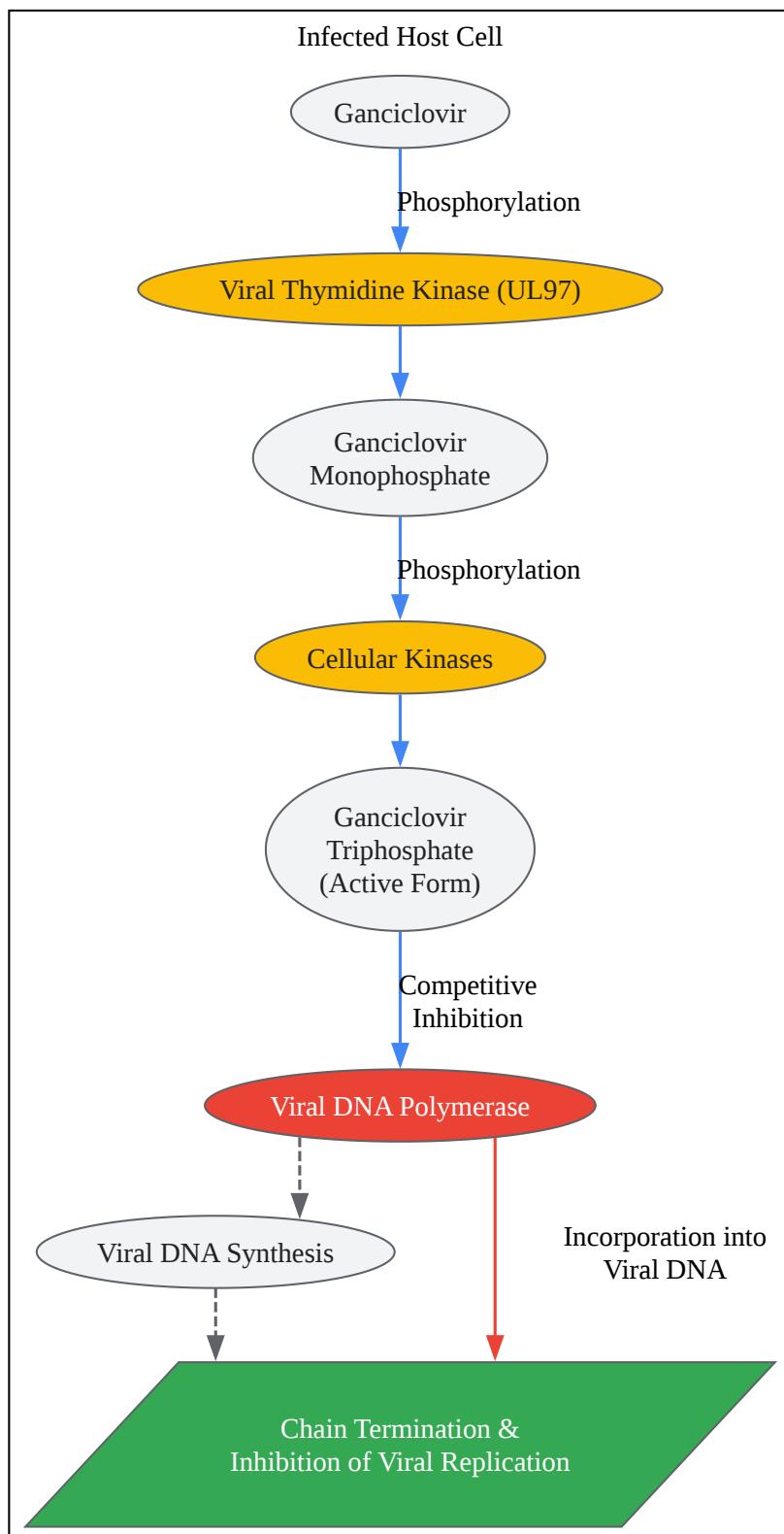


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Caption: Synthesis of Valganciclovir via **N,O-Ditrityl Ganciclovir**.

Mechanism of Action of Ganciclovir

N,O-Ditrityl Ganciclovir is a prodrug intermediate that is chemically converted to Valganciclovir, which in turn is metabolized in the body to the active antiviral agent, Ganciclovir. The following diagram illustrates the mechanism of action of Ganciclovir.

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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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